

Application Notes and Protocols for Preparing R-96544 Stock Solutions

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Compound of Interest

Compound Name: R-96544

Cat. No.: B1246370

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Introduction

R-96544 is a potent and selective antagonist of the 5-hydroxytryptamine 2A (5-HT_{2A}) receptor. [1][2] As a crucial tool in neuroscience and pharmacology research, the accurate preparation of **R-96544** stock solutions is fundamental for obtaining reliable and reproducible experimental results. These application notes provide detailed protocols for the preparation, storage, and handling of **R-96544** stock solutions.

R-96544 hydrochloride is the active metabolite of the prodrug R-102444.[3][4] It exhibits high affinity for the 5-HT_{2A} receptor, making it a valuable pharmacological tool for investigating the physiological and pathological roles of this receptor.[3][5] The 5-HT_{2A} receptor, a G protein-coupled receptor (GPCR), is primarily coupled to the G α_q signaling pathway, which upon activation, leads to the stimulation of phospholipase C (PLC) and the subsequent generation of inositol triphosphate (IP₃) and diacylglycerol (DAG). This cascade ultimately results in an increase in intracellular calcium and the activation of protein kinase C (PKC).

Quantitative Data Summary

For ease of reference and calculation, the key quantitative data for **R-96544** hydrochloride are summarized in the table below.

Property	Value	Reference
Chemical Name	(2R,4R)-5-[2-[2-(3-Methoxyphenyl)ethyl]phenoxy]ethyl]-1-methyl-3-pyrrolidinol hydrochloride	[1]
Molecular Formula	C ₂₂ H ₂₉ NO ₃ ·HCl	[1]
Molecular Weight	391.94 g/mol	[1][2]
Purity	≥98%	[1]
Solubility (Water)	Soluble to 100 mM	[1]
Solubility (DMSO)	Soluble to 100 mM	[1]
CAS Number	167144-80-1	[1]

Experimental Protocols

Materials

- **R-96544** hydrochloride powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile, nuclease-free water
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Pipettes and sterile filter tips

Protocol 1: Preparation of a 10 mM R-96544 Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM stock solution of **R-96544** in DMSO.

- Calculate the required mass of **R-96544**:
 - Use the formula: $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 391.94 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass (mg)} = 3.9194 \text{ mg}$
- Weighing the Compound:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh approximately 3.92 mg of **R-96544** hydrochloride powder directly into the tube. Record the exact weight.
- Dissolution:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **R-96544** powder.
 - Cap the tube securely and vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath (25-37°C) may be used to aid dissolution if necessary. Visually inspect the solution to ensure no particulates are present.
- Storage:
 - For short-term storage (up to 1 month), store the stock solution at -20°C.
 - For long-term storage (up to 6 months), aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C.[\[6\]](#)

Protocol 2: Preparation of a 10 mM R-96544 Stock Solution in Water

This protocol describes the preparation of 1 mL of a 10 mM stock solution of **R-96544** in sterile water.

- Calculate the required mass of **R-96544**:
 - The required mass is the same as in Protocol 1: 3.92 mg for 1 mL of a 10 mM solution.
- Weighing the Compound:
 - Follow the same procedure as in Protocol 1, Step 2.
- Dissolution:
 - Add 1 mL of sterile, nuclease-free water to the microcentrifuge tube containing the **R-96544** powder.
 - Cap the tube securely and vortex thoroughly until the powder is completely dissolved. As with DMSO, gentle warming can be applied if needed.
- Storage:
 - Aqueous stock solutions are generally less stable than those prepared in DMSO. It is recommended to prepare fresh aqueous solutions for each experiment.
 - If short-term storage is necessary, store at 2-8°C for no longer than 24 hours. For longer-term storage, it is advisable to use DMSO as the solvent. The manufacturer recommends storing the solid compound at room temperature.^[1]

Visualizations

Experimental Workflow: R-96544 Stock Solution Preparation

1. Weigh R-96544 Powder

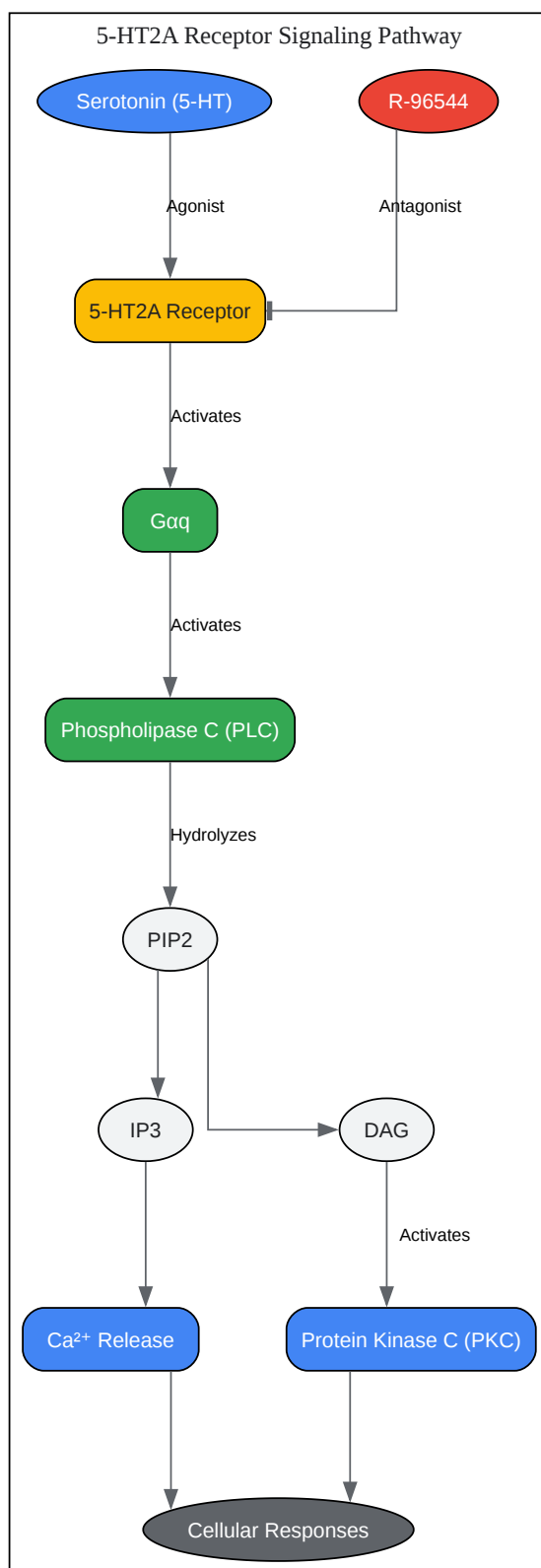
2. Add Solvent (DMSO or Water)

3. Vortex to Dissolve

4. Aliquot and Store at -20°C or -80°C

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Caption: Workflow for preparing **R-96544** stock solutions.



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Caption: **R-96544** antagonizes the 5-HT_{2A} receptor signaling pathway.

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